

An In-depth Technical Guide to the Physical and Chemical Properties of Methothrin

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Compound of Interest

Compound Name: Methothrin

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Methothrin**, a synthetic pyrethroid insecticide. The information is curated for professionals in research, science, and drug development, with a focus on delivering precise data and methodologies.

Chemical Identity and Nomenclature

Methothrin is a synthetic insecticide belonging to the pyrethroid class, valued for its efficacy in pest control.^[1] It is structurally a chrysanthemic acid ester.^{[1][2]}

- IUPAC Name: [4-(methoxymethyl)phenyl]methyl 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1-carboxylate^{[1][3][4][5]}
- CAS Name: [4-(methoxymethyl)phenyl]methyl 2,2-dimethyl-3-(2-methyl-1-propen-1-yl)cyclopropanecarboxylate^[4]
- CAS Registry Number: 34388-29-9^{[2][4][6]}
- Synonyms: 4-(methoxymethyl)benzyl chrysanthemummonocarboxylate, MB pyrethroid, Methothryn^{[5][6][7]}

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **Methothrin**.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₆ O ₃	[1][2][3][4][6]
Molecular Weight	302.41 g/mol	[1][2][3][5]
Boiling Point	369.639 °C at 760 mmHg	[3][6]
Density	1.075 g/cm ³	[3][6]
Flash Point	154.79 °C	[6]
Refractive Index	1.501	[6]
Topological Polar Surface Area	35.5 Å ²	[5][6]
XLogP3	4.1 - 5.1	[5][6]
Hydrogen Bond Acceptor Count	3	[6]
Rotatable Bond Count	7	[6]
Appearance	Neat	[2]

Solubility	While specific quantitative data is not readily available, as a pyrethroid with a significant hydrophobic structure, Methothrin is expected to be sparingly soluble in water but show higher solubility in organic solvents like acetone, ethanol, and DMSO.[8][9]
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Synthesis of Methothrin

The synthesis of **Methothrin** is a multi-step process that involves the preparation of chrysanthemic acid and 4-(methoxymethyl)benzyl chloride, followed by their reaction to form the final product.[6]

Diagram of the general synthesis pathway for **Methothrin**.

A detailed experimental protocol for the synthesis of **Methothrin** involves the reaction of sodium chrysanthemate with 4-(methoxymethyl)benzyl chloride in a polar aprotic solvent.^[6] The process typically involves saponifying ethyl chrysanthemate with sodium hydroxide in ethanol, removing the solvents, and then reacting the resulting sodium chrysanthemate with 4-(methoxymethyl)benzyl chloride in the presence of a catalyst at 85-90°C for approximately 2 hours.^[6] The final product is obtained after cooling, filtration of sodium chloride, and distillation under reduced pressure.^[6]

Mechanism of Action

As a pyrethroid insecticide, **Methothrin**'s primary mechanism of action involves the disruption of the insect's nervous system.^[1] It specifically targets the voltage-gated sodium channels in neuronal membranes.^{[1][10]}

Mechanism of action of **Methothrin** on insect sodium channels.

Methothrin binds to the open state of the voltage-gated sodium channels, preventing them from closing in a timely manner.^[10] This leads to a prolonged influx of sodium ions, causing a state of hyperexcitability and prolonged depolarization of the nerve membrane.^{[1][10]} The continuous nerve impulses disrupt normal nerve function, leading to paralysis and ultimately the death of the insect.^{[1][10]}

Experimental Protocols for Analysis

The determination of **Methothrin** in various matrices is crucial for research, quality control, and environmental monitoring. The most common analytical techniques are Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC).

5.1. Gas Chromatography (GC)

A common method for the analysis of pyrethroids, including **Methothrin**, is capillary gas chromatography.

- **Sample Preparation:** For biological samples like urine and plasma, a solid-phase extraction (SPE) using Sep-Pak C18 cartridges can be employed for isolation and clean-up.^[11] The samples are often mixed with 70% methanol before being applied to the cartridge, and the

insecticides are eluted with chloroform.[11] For environmental samples, liquid-liquid extraction may be used.[12]

- Instrumentation: A gas chromatograph equipped with a flame ionization detector (FID) or an electron capture detector (ECD) is typically used.[3][11][13] For enhanced selectivity and sensitivity, a mass spectrometer (MS) can be used as the detector.[12][13]
- Chromatographic Conditions:
 - Column: A fused silica capillary column, such as one with a QF-1 stationary phase (10m x 0.53mm x 1.0µm film), can be used for the separation of pyrethroid stereoisomers.[3]
 - Temperatures: Injector and detector temperatures are typically set around 280°C, with the column temperature programmed depending on the specific pyrethroids being analyzed (e.g., 180°C - 260°C).[3]
 - Carrier Gas: Hydrogen is often used as the carrier gas.[3]

5.2. High-Performance Liquid Chromatography (HPLC)

HPLC is another powerful technique for the determination of pyrethroids.

- Sample Preparation: Residues from fruit and vegetable samples can be extracted with methanol and then partitioned with toluene.[3] A clean-up step using a Florisil-charcoal column is often performed.[3] For pharmaceutical formulations, the sample can be dissolved in methanol and sonicated.[14]
- Instrumentation: An HPLC system with a UV detector is commonly used.[3][14]
- Chromatographic Conditions:
 - Column: A reverse-phase C18 column, such as a µBondapak C18, is frequently employed.[3]
 - Mobile Phase: A mixture of acetonitrile and deionized water is a common mobile phase.[3] For permethrin, a related pyrethroid, a mobile phase of methanol-water (78:22, v/v) has been used.[14]

- Detection: UV detection is typically performed at a wavelength where the analyte absorbs, for example, 272 nm for permethrin.[14]

This guide provides a foundational understanding of **Methothrin**'s properties and the methodologies for its synthesis and analysis. For further in-depth research, consulting the cited literature is recommended.

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